

An In-Depth Technical Guide to Ethyl-Isopropyl Ether: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: Ethyl-isopropyl ether

Cat. No.: B16122236

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl-isopropyl ether**, a valuable solvent and synthetic intermediate. This document details its chemical and physical properties, provides a detailed experimental protocol for its synthesis via the Williamson ether synthesis, and outlines standard analytical procedures for its characterization using Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Introduction

Ethyl-isopropyl ether, also known as 2-ethoxypropane, is an organic compound with the chemical formula $C_5H_{12}O$. It is a colorless, volatile liquid with a characteristic ether-like odor. Due to its solvent properties and its utility as a reactant in organic synthesis, it finds applications in various research and industrial settings, including potential uses in pharmaceutical development as a solvent or intermediate.

Chemical and Physical Properties

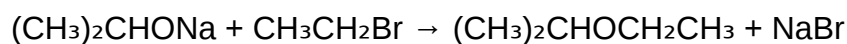
A summary of the key quantitative data for **ethyl-isopropyl ether** is presented in Table 1. This information is crucial for its handling, application in experimental setups, and for the interpretation of analytical data.

Property	Value	Reference
CAS Number	625-54-7	
Molecular Formula	C5H12O	
Molecular Weight	88.15 g/mol	
Boiling Point	54 °C	
Density	0.725 g/mL at 25 °C	
Flash Point	-29 °C	
Refractive Index	1.367 at 20 °C	

Synthesis of Ethyl-Isopropyl Ether via Williamson Ether Synthesis

The most common and effective method for the laboratory preparation of unsymmetrical ethers like **ethyl-isopropyl ether** is the Williamson ether synthesis. This reaction proceeds via an SN2 mechanism, involving the reaction of an alkoxide with a primary alkyl halide. For the synthesis of **ethyl-isopropyl ether**, there are two possible routes. The preferred route involves the reaction of sodium isopropoxide with a primary ethyl halide (e.g., ethyl bromide) to minimize the competing elimination reaction.

The overall reaction is as follows:



Materials:

- Isopropanol (anhydrous)
- Sodium metal

- Ethyl bromide
- Diethyl ether (anhydrous)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask with a reflux condenser and a dropping funnel
- Heating mantle
- Stirring apparatus
- Separatory funnel
- Distillation apparatus

Procedure:

- Preparation of Sodium Isopropoxide: In a dry 250 mL three-necked round-bottom flask equipped with a reflux condenser and a mechanical stirrer, place 50 mL of anhydrous isopropanol. Carefully add 2.3 g (0.1 mol) of sodium metal in small pieces. The reaction is exothermic and will produce hydrogen gas, so it should be performed in a well-ventilated fume hood. Stir the mixture until all the sodium has reacted to form sodium isopropoxide.
- Reaction with Ethyl Bromide: To the freshly prepared solution of sodium isopropoxide, add 10.9 g (0.1 mol) of ethyl bromide dropwise from the dropping funnel over a period of 30 minutes while stirring.
- Reflux: After the addition is complete, heat the reaction mixture to a gentle reflux for 2 hours using a heating mantle.
- Work-up: Cool the reaction mixture to room temperature. Pour the mixture into 100 mL of water and transfer it to a separatory funnel. Extract the aqueous layer with two 50 mL portions of diethyl ether.

- **Washing:** Combine the organic extracts and wash them with 50 mL of a saturated aqueous sodium bicarbonate solution, followed by 50 mL of water.
- **Drying and Solvent Removal:** Dry the ether layer over anhydrous magnesium sulfate. Filter the drying agent and remove the diethyl ether by simple distillation.
- **Purification:** Purify the crude **ethyl-isopropyl ether** by fractional distillation, collecting the fraction boiling at 53-55 °C.



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Caption: Workflow for the synthesis of **ethyl-isopropyl ether**.

Analytical Characterization

The identity and purity of the synthesized **ethyl-isopropyl ether** can be confirmed using various analytical techniques. Below are detailed protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

GC-MS is a powerful technique for separating and identifying volatile organic compounds.

Experimental Protocol:

- **Instrumentation:** A standard GC-MS system equipped with a capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
- **Sample Preparation:** Prepare a 1% (v/v) solution of the synthesized **ethyl-isopropyl ether** in a volatile solvent such as dichloromethane or diethyl ether.
- **GC Conditions:**

- Injector Temperature: 250 °C
- Oven Program: Start at 40 °C for 2 minutes, then ramp to 150 °C at a rate of 10 °C/min.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Volume: 1 µL (splitless injection).
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 35-200.
 - Source Temperature: 230 °C.
- Expected Results: The chromatogram should show a major peak corresponding to **ethyl-isopropyl ether**. The mass spectrum of this peak will exhibit a characteristic fragmentation pattern, including the molecular ion peak (m/z 88) and major fragments.



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Caption: Workflow for GC-MS analysis of **ethyl-isopropyl ether**.

¹H NMR and ¹³C NMR spectroscopy are essential for confirming the structure of the synthesized molecule.

Experimental Protocol:

- Instrumentation: A standard NMR spectrometer (e.g., 400 MHz).
- Sample Preparation: Dissolve approximately 10-20 mg of the purified **ethyl-isopropyl ether** in 0.6-0.7 mL of deuterated chloroform (CDCl₃) in an NMR tube.
- ¹H NMR Acquisition:

- Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
- Expected Chemical Shifts (δ) and Multiplicities:
 - ~1.1 ppm (triplet, 3H, -OCH₂CH₃)
 - ~1.2 ppm (doublet, 6H, -OCH(CH₃)₂)
 - ~3.4 ppm (quartet, 2H, -OCH₂CH₃)
 - ~3.6 ppm (septet, 1H, -OCH(CH₃)₂)
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - Expected Chemical Shifts (δ):
 - ~15 ppm (-OCH₂CH₃)
 - ~22 ppm (-OCH(CH₃)₂)
 - ~63 ppm (-OCH₂CH₃)
 - ~71 ppm (-OCH(CH₃)₂)

Biological Significance and Applications in Drug Development

While **ethyl-isopropyl ether** itself is not known to be directly involved in specific signaling pathways, its role as a solvent is significant in the pharmaceutical industry. Its physical properties, such as its moderate boiling point and miscibility with many organic solvents, make it a suitable medium for various chemical reactions during the synthesis of active pharmaceutical ingredients (APIs). Furthermore, understanding the metabolism of simple ethers is important for toxicological assessments of new drug candidates that may contain ether functionalities. The metabolic pathways of related ether compounds often involve

cytochrome P450-mediated oxidation, which can be a consideration in drug design and development.

Safety and Handling

Ethyl-isopropyl ether is a highly flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood. It can form explosive peroxides upon prolonged exposure to air and light, so it should be stored in a cool, dark, and tightly sealed container. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times when handling this chemical.

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